

Core Molecular Attributes of Pyrazole-3-Boronic Acid

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Compound of Interest

Compound Name: *Pyrazole-3-boronic acid*

CAS No.: 376584-63-3

Cat. No.: B1279502

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Pyrazole-3-boronic acid is a heterocyclic organic compound valued for its stability and reactivity. The pyrazole ring is a prevalent scaffold in numerous biologically active compounds, prized for its metabolic stability and ability to participate in hydrogen bonding interactions.^{[1][2]} The boronic acid group serves as a highly effective handle for carbon-carbon bond formation, most notably in the Suzuki-Miyaura cross-coupling reaction.^{[1][3]} The compound is typically available in its anhydrous form, as a hydrate, or as a hydrochloride salt, each with distinct properties.

Physicochemical and Structural Data

Property	Value	Source(s)
Molecular Formula	C ₃ H ₅ BN ₂ O ₂	[4]
Molecular Weight	111.90 g/mol (anhydrous basis)	[4][5]
148.36 g/mol (hydrochloride salt)	[6]	
CAS Number	376584-63-3	[4][7]
Appearance	White to very pale pink solid or crystalline powder	[7][8]
Melting Point	88-93 °C	[5]
Solubility	Soluble in water	[7]
Storage Conditions	2-8°C, under inert atmosphere	[5]

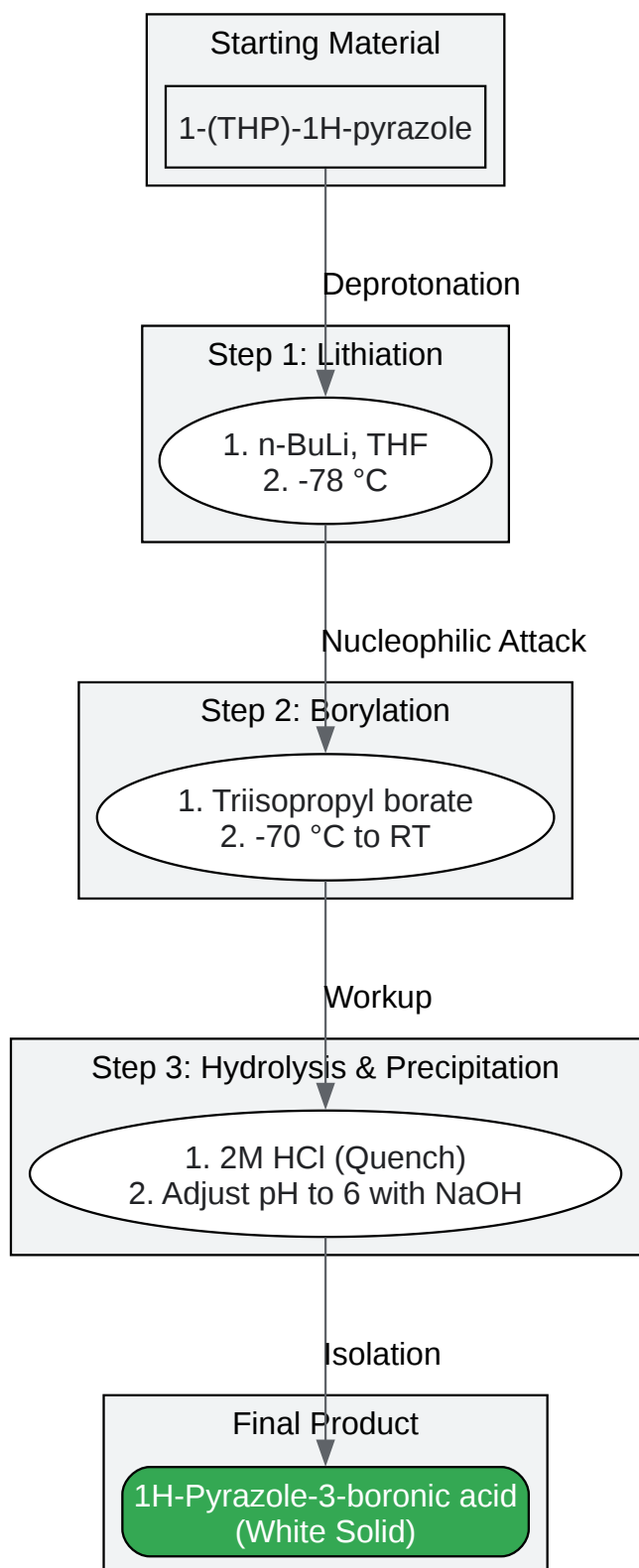
Synthesis and Purification

The synthesis of **pyrazole-3-boronic acid** is a well-established procedure in organic chemistry, typically involving the lithiation of a protected pyrazole followed by borylation and subsequent deprotection/hydrolysis.

Mechanistic Rationale

The standard synthesis leverages the increased acidity of the C3 proton on the pyrazole ring, which is further facilitated by an N-protecting group like tetrahydro-2H-pyran-2-yl (THP). Deprotonation with a strong organolithium base, such as n-butyllithium (n-BuLi), at low temperatures generates a highly reactive pyrazolyl-lithium intermediate. This nucleophile readily attacks an electrophilic boron source, typically a trialkyl borate like triisopropyl borate. The resulting boronate ester is then hydrolyzed under acidic conditions to yield the final **pyrazole-3-boronic acid**. The choice of a low temperature (-78 °C) is critical to prevent side reactions and ensure regioselectivity.

Synthesis Workflow Diagram



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Caption: High-level workflow for the synthesis of 1H-**Pyrazole-3-boronic acid**.

Detailed Synthesis Protocol

This protocol is adapted from established literature procedures.^{[7][9]} All operations should be performed under an inert atmosphere (e.g., Argon or Nitrogen).

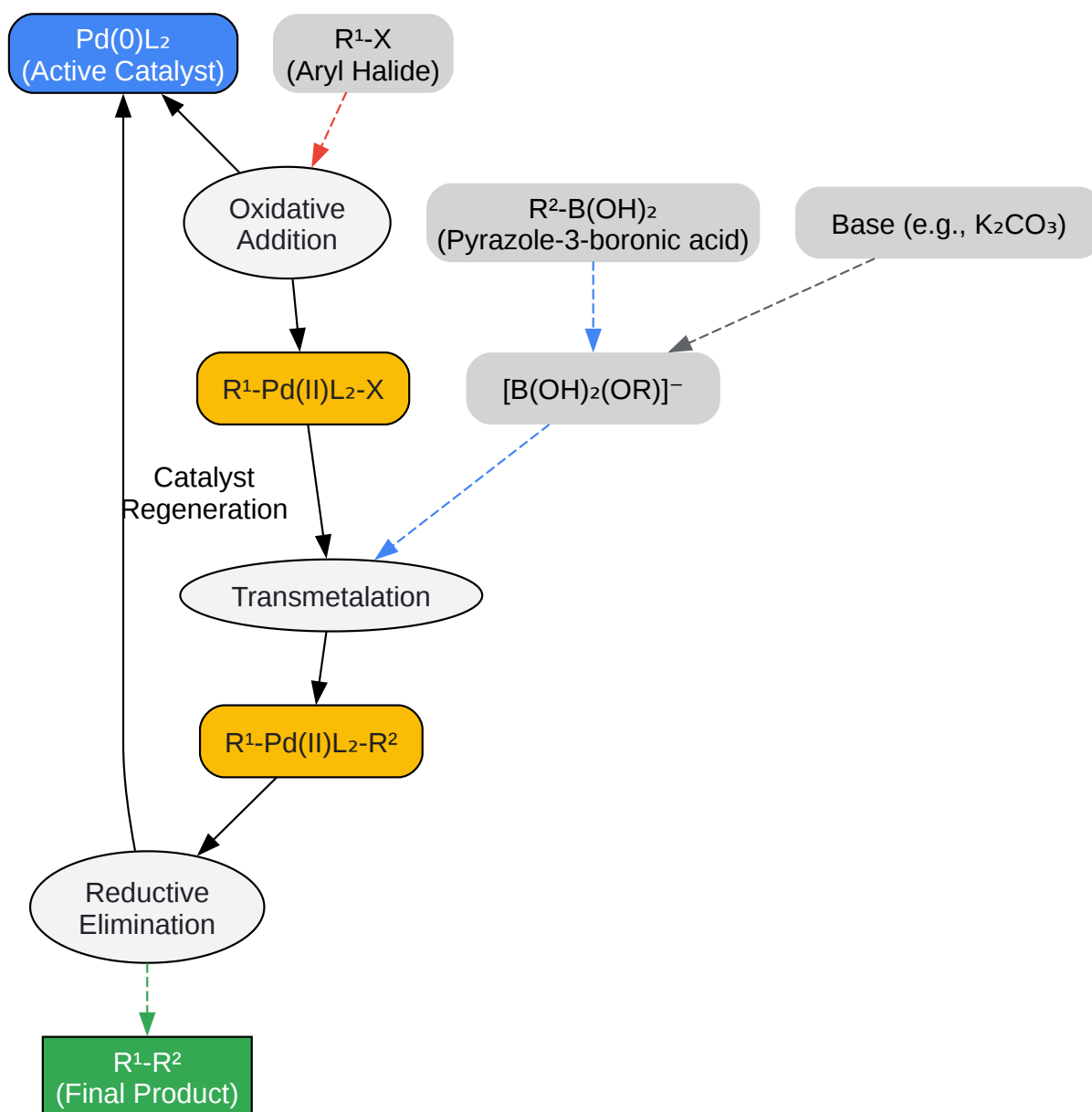
- **Preparation:** To a solution of 1-(tetrahydro-2H-pyran-2-yl)-1H-pyrazole (1.0 eq) in anhydrous tetrahydrofuran (THF), cool the reaction vessel to -78 °C using a dry ice/acetone bath.
- **Lithiation:** Add n-butyllithium (1.6 eq, 2.5 M in hexanes) dropwise to the solution, ensuring the internal temperature does not exceed -70 °C. Stir the resulting mixture at -78 °C for 1 hour.
- **Borylation:** Add triisopropyl borate (1.05 eq) dropwise, again maintaining a temperature below -70 °C.
- **Warming:** After the addition is complete, stir the mixture at -70 °C for an additional hour, then allow it to slowly warm to room temperature over a period of 4 hours.
- **Quenching & Hydrolysis:** Carefully quench the reaction by adding 2M hydrochloric acid (HCl). Remove the organic solvent (THF) under reduced pressure.
- **Precipitation:** Adjust the pH of the remaining aqueous mixture to ~6 using a 1M sodium hydroxide (NaOH) solution. A white precipitate should form.
- **Isolation:** Collect the precipitate by vacuum filtration. Wash the solid sequentially with toluene and petroleum ether to remove non-polar impurities.
- **Final Purification:** Further purify the solid by grinding or triturating with ethyl acetate to afford pure 1H-**pyrazole-3-boronic acid** as a white solid.^[7] The product can often be used in subsequent reactions without further purification.^[7]

Key Applications in Synthetic Chemistry

The Suzuki-Miyaura Cross-Coupling Reaction

The paramount application of **pyrazole-3-boronic acid** is its use in the Suzuki-Miyaura cross-coupling reaction.^{[3][5][10]} This palladium-catalyzed reaction forms a carbon-carbon bond between the pyrazole ring and various aryl, heteroaryl, or vinyl halides/triflates.^{[11][12][13]} Its

high functional group tolerance, mild reaction conditions, and commercial availability of catalysts have made it a cornerstone of modern organic synthesis.[3]



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Caption: Catalytic cycle for the Suzuki-Miyaura cross-coupling reaction.

Role in Medicinal Chemistry and Drug Discovery

The pyrazole nucleus is a "privileged scaffold" in medicinal chemistry, appearing in a vast number of approved drugs and clinical candidates.^[2] Its derivatives exhibit a wide range of biological activities, including anticancer, anti-inflammatory, and antibacterial properties.^{[2][14]}

Pyrazole-3-boronic acid provides a direct and efficient route to incorporate this key heterocycle into drug-like molecules.^{[1][15]} This has been instrumental in the synthesis of kinase inhibitors, G-protein coupled receptor (GPCR) modulators, and other targeted therapeutics.^{[2][11]}

Applications in Materials Science

Beyond pharmaceuticals, pyrazole-containing compounds have unique electronic and optical properties. **Pyrazole-3-boronic acid** serves as an intermediate for the synthesis of advanced materials, including organic light-emitting diodes (OLEDs), sensors, and specialized optics.^{[7][10]}

Experimental Protocol: A Representative Suzuki-Miyaura Coupling

This protocol demonstrates the coupling of **pyrazole-3-boronic acid** with a heteroaryl bromide, adapted from a literature procedure for the synthesis of a thiazole derivative.^[9] It is a self-validating system where reaction completion can be monitored by Thin Layer Chromatography (TLC) or LC-MS.

Objective: To synthesize 4-methyl-2-(1H-pyrazol-3-yl)-thiazole-5-carboxylic acid benzylamide.

Materials:

- 2-bromo-4-methyl-thiazole-5-carboxylic acid benzyl amide (1.0 eq)
- 1H-Pyrazole-3-boronic acid (2.0 eq)
- Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄] (0.1 eq)

- Potassium carbonate (K_2CO_3) (3.0 eq)
- Solvents: Toluene, Ethanol, Water (3:1:1 ratio)
- Ethyl acetate (for workup)
- Brine (for workup)
- Sodium sulfate (Na_2SO_4 , anhydrous)

Procedure:

- **Reaction Setup:** In a round-bottom flask, combine 2-bromo-4-methyl-thiazole-5-carboxylic acid benzyl amide, 1H-**pyrazole-3-boronic acid**, $Pd(PPh_3)_4$, and potassium carbonate.
- **Solvent Addition:** Add the solvent mixture of toluene, water, and ethanol.
- **Degassing:** Seal the flask and degas the reaction mixture by bubbling argon or nitrogen through the solution for 15 minutes. This step is crucial to remove oxygen, which can deactivate the palladium catalyst.
- **Heating:** Heat the reaction mixture to 100 °C and stir vigorously for 16 hours. Monitor the reaction progress by TLC.
- **Cooling and Workup:** Once the reaction is complete (disappearance of starting material), cool the mixture to room temperature.
- **Extraction:** Dilute the mixture with ethyl acetate and wash with brine (2x). The brine wash removes inorganic salts and water-soluble impurities.
- **Drying and Concentration:** Dry the organic phase over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure.
- **Purification:** Purify the resulting crude residue by column chromatography on silica gel (e.g., using an ethyl acetate/hexane gradient) to yield the pure product.

Safety and Handling

- Hazard Classifications: **Pyrazole-3-boronic acid** is classified as an irritant. It can cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[5]
- Precautionary Measures: Handle in a well-ventilated area or fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Avoid breathing dust.[5]
- Storage: Store in a tightly sealed container in a cool, dry place (recommended 2-8°C).[5]

Conclusion

Pyrazole-3-boronic acid is a high-value, versatile reagent whose importance is firmly rooted in its ability to facilitate the Suzuki-Miyaura cross-coupling reaction. Its application spans from foundational organic synthesis to the cutting edge of drug discovery and materials science. By providing a reliable method for introducing the biologically significant pyrazole scaffold, it continues to be an enabling tool for chemists and researchers, shortening synthetic routes and providing access to novel and complex molecules. Understanding its properties, synthesis, and reaction protocols is essential for leveraging its full potential in the laboratory.

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